

Personal protective equipment for handling Cyclooctene oxide

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Compound of Interest

Compound Name: Cyclooctene oxide

Cat. No.: B1582440

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Essential Guide to Handling Cyclooctene Oxide

This guide provides immediate safety, logistical, and operational information for the handling and disposal of **Cyclooctene oxide**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for ensuring laboratory safety.

Chemical Safety and Hazard Information

Cyclooctene oxide is a flammable solid that can cause skin and eye irritation.^{[1][2][3]} It is harmful if swallowed and may cause irritation to the respiratory and digestive tracts.^{[1][2][3]} It is also sensitive to moisture.^[1]

Property	Value	Citations
Molecular Formula	C ₈ H ₁₄ O	[1][3][4][5][6]
Molecular Weight	126.20 g/mol	[1][3][4][6]
Appearance	Colorless to white solid or crystals	[1][2]
Melting Point	53-56 °C	[1][4][5][7]
Boiling Point	189 °C @ 760 mmHg 55 °C @ 5 mmHg	[1][4][5][7]
Flash Point	56 °C (132.8 °F) to 63 °C (145.4 °F)	[1]
Storage Temperature	Refrigerate (2-8°C or below 4°C/39°F)	[1][2]

Personal Protective Equipment (PPE)

When handling **Cyclooctene oxide**, the following personal protective equipment is mandatory to minimize exposure and ensure safety.

PPE Category	Equipment Specification	Rationale and Citations
Eye Protection	Chemical safety goggles or eyeglasses	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166 to protect against eye irritation.[1]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	To prevent skin irritation.[1][8]
Body Protection	Protective clothing	To prevent skin exposure.[1]
Respiratory Protection	N95 (US) dust mask or equivalent	Required when handling the solid form to prevent inhalation of dust particles. A respiratory protection program meeting OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements should be in place.[1]

Operational Plan: Handling and Storage

Handling Protocol:

- Ventilation: Always handle **Cyclooctene oxide** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[1]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other sources of ignition as it is a flammable solid.[1][2] Use non-sparking tools for all operations.[1]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[2]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin, eyes, and clothing.[1] Do not ingest or inhale.[1]
- Moisture: This substance is moisture-sensitive. Keep it away from water and humid environments.[1]

- Dust: When handling the solid, minimize dust generation and accumulation.[\[1\]](#)

Storage Protocol:

- Container: Store in a tightly sealed container to prevent moisture contamination and sublimation.[\[1\]](#)
- Location: Keep in a cool, dry, and well-ventilated area designated for flammable solids.[\[1\]](#)
- Refrigeration: Store under refrigeration at temperatures between 2-8°C (or below 4°C/39°F).
[\[1\]](#)[\[2\]](#)
- Incompatibilities: Segregate from incompatible materials such as strong oxidizing agents, acids, and bases.[\[1\]](#)

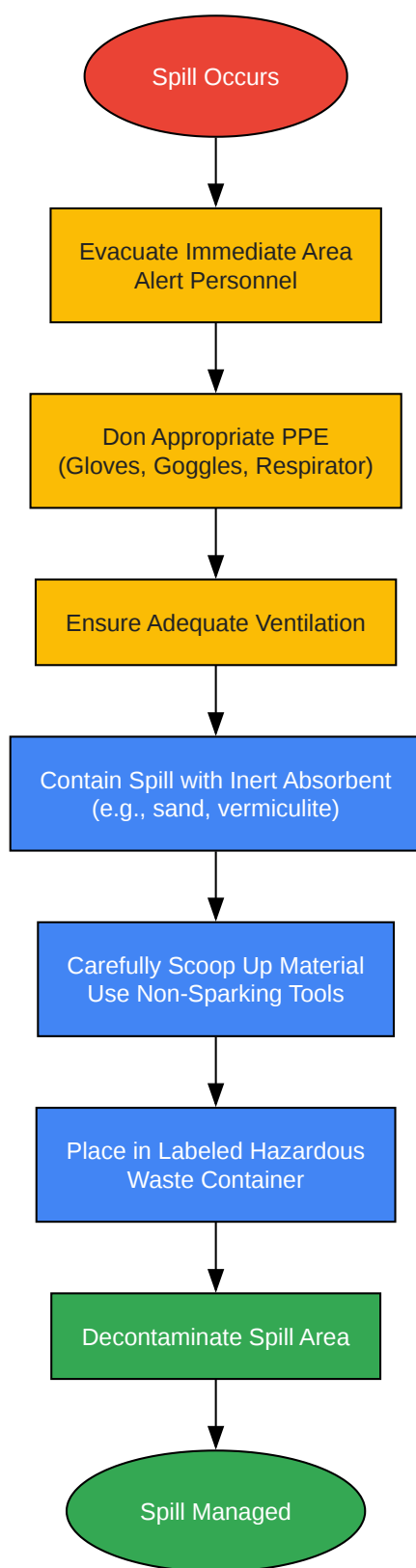
Disposal Plan

All waste materials containing **Cyclooctene oxide** must be treated as hazardous waste.

- Collection: Carefully collect any waste material using a non-sparking tool and place it into a suitable, labeled container for chemical waste.[\[1\]](#) Avoid creating dust.[\[1\]](#)
- Disposal: Dispose of the waste through an approved hazardous waste disposal plant.[\[2\]](#)[\[9\]](#)
Do not dispose of it in standard trash or down the drain.[\[10\]](#)
- Regulations: Adhere to all local, state, and federal regulations for hazardous waste disposal.

Emergency Spill Workflow

The following diagram outlines the procedural steps for managing a **Cyclooctene oxide** spill.



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